

chemical formula and properties of cyanamide

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Compound of Interest

Compound Name: Sodium hydrogencyanamide

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An In-depth Technical Guide to Cyanamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of cyanamide, its synthesis and reactivity, and its biological role, with a focus on its application in research and development.

Core Chemical and Physical Properties

Cyanamide (CH_2N_2) is a simple, yet highly reactive organic compound.^{[1][2]} It exists as a white, crystalline, and deliquescent solid under standard conditions.^{[1][3][4]} Due to its propensity to polymerize, particularly at elevated temperatures or upon evaporation of aqueous solutions, it is often handled as a stabilized aqueous solution.^{[4][5][6]}

The fundamental physicochemical properties of cyanamide are summarized in the table below for easy reference.

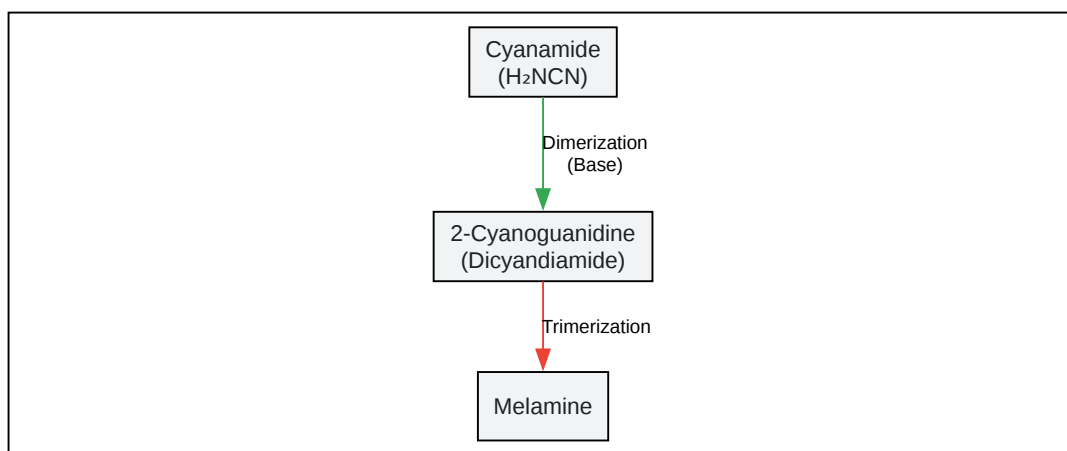
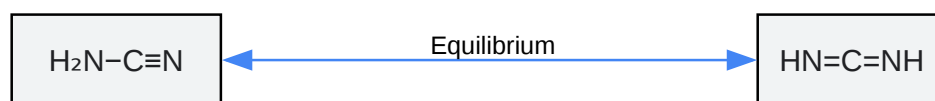
Property	Value	Notes
Chemical Formula	CH ₂ N ₂	[1][7][8]
Molecular Weight	42.040 g/mol	[1][3][7][8]
Appearance	White crystalline solid	[1][3]
Density	1.28 g/cm ³	[1][9]
Melting Point	44 - 46 °C	[1][7][10]
Boiling Point	260 °C (decomposes)	[1][3][4]
83 °C at 0.5 mmHg (6.7 Pa)	[1][7][11]	
Water Solubility	85 g/100 mL at 25 °C	[1]
775 g/L at 15 °C	[9]	
Solubility (Organic)	Soluble in alcohols, ethers, esters, phenols, and amines. [1][3][4][7] Sparingly soluble in nonpolar solvents like benzene and halogenated hydrocarbons.[3]	
pKa	1.1[12]	The amino group can be protonated.
logP	-0.82	[1]
Flash Point	141 °C	[1][4][5]

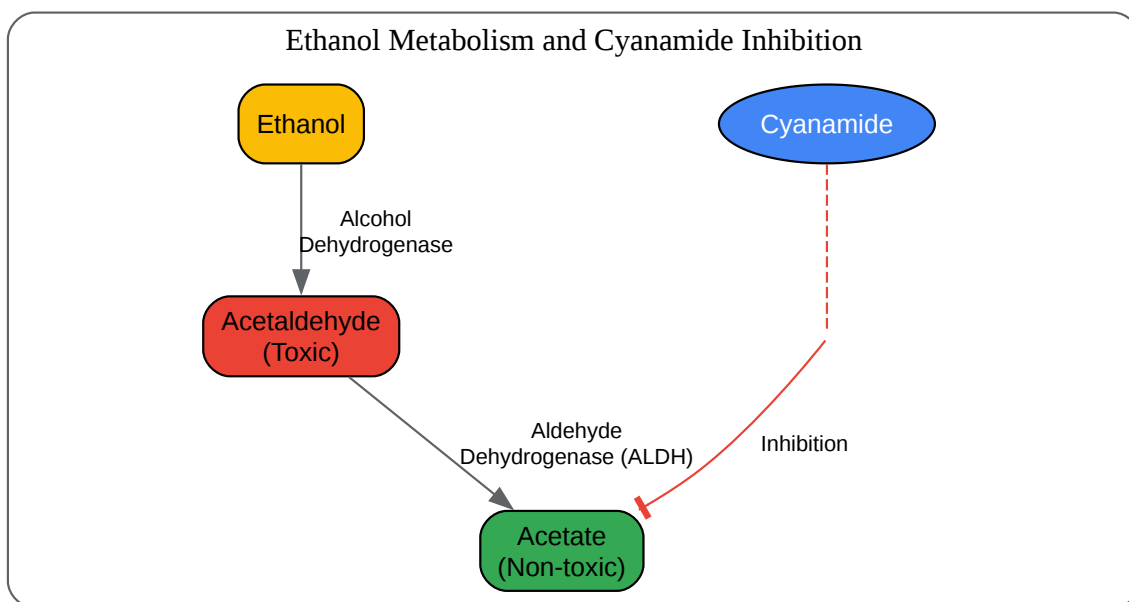
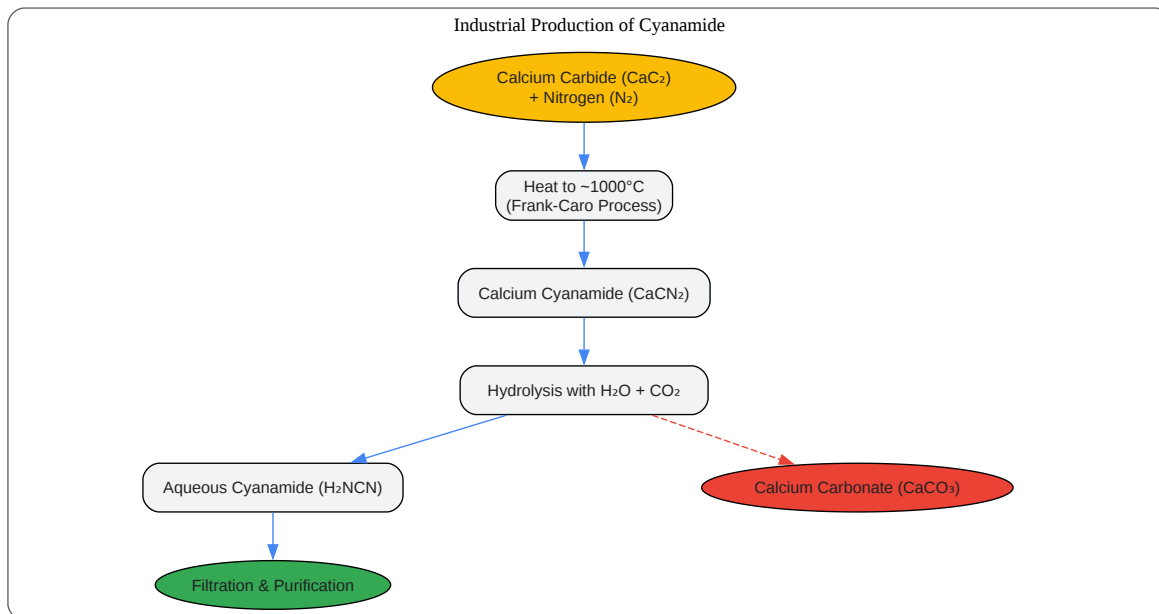
Chemical Structure and Reactivity

Cyanamide's reactivity is dictated by the presence of both a nucleophilic amino group and an electrophilic nitrile group within the same molecule.[1][13] This bifunctional nature makes it a versatile building block in organic synthesis.[1][2][13]

Cyanamide exists in two tautomeric forms: the dominant N≡C–NH₂ (cyanamide) form and the HN=C=NH (carbodiimide) form. The cyanamide tautomer is favored under most conditions,

though the carbodiimide form can be significant in certain reactions, such as silylation.[\[1\]](#)[\[14\]](#)





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